

Navigating the Safe Handling of 3-Bromo-4-methylpyridine: A Comprehensive Guide

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Compound of Interest

Compound Name: 3-Bromo-4-methylpyridine

Cat. No.: B015001

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For researchers, scientists, and professionals in drug development, the proper handling of chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **3-Bromo-4-methylpyridine**, a common building block in the synthesis of various pharmaceutical compounds. Adherence to these procedural steps is critical for safe operational workflow and responsible disposal.

Personal Protective Equipment (PPE) and Engineering Controls

When working with **3-Bromo-4-methylpyridine**, a multi-layered approach to personal protection is necessary to minimize exposure risks. The following table summarizes the required PPE and essential engineering controls.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield may also be necessary.[1]	Protects against splashes and vapors that can cause serious eye irritation.[2][3][4][5]
Skin Protection	Handle with impervious gloves (e.g., nitrile rubber) that have been inspected prior to use. Wear fire/flammable resistant and impervious clothing.[1] A lab coat is mandatory.	Prevents skin contact, as the substance is toxic if it comes into contact with the skin and causes skin irritation.[2][3][4][5]
Respiratory Protection	Use a full-face respirator with a type ABEK (EN14387) respirator filter if exposure limits are exceeded, or if irritation is experienced.[6] Work in a well-ventilated area, preferably a fume hood.[1][3][7]	Protects against inhalation of harmful vapors which may cause respiratory irritation.[2][3][4][5]
Engineering Controls	Work in a well-ventilated place. [1][3][7] Facilities should be equipped with an eyewash fountain and a safety shower. [8]	Minimizes the concentration of airborne contaminants and provides immediate decontamination facilities in case of an emergency.

Chemical Properties and Hazard Information

A clear understanding of the chemical's properties and associated hazards is fundamental to its safe handling.

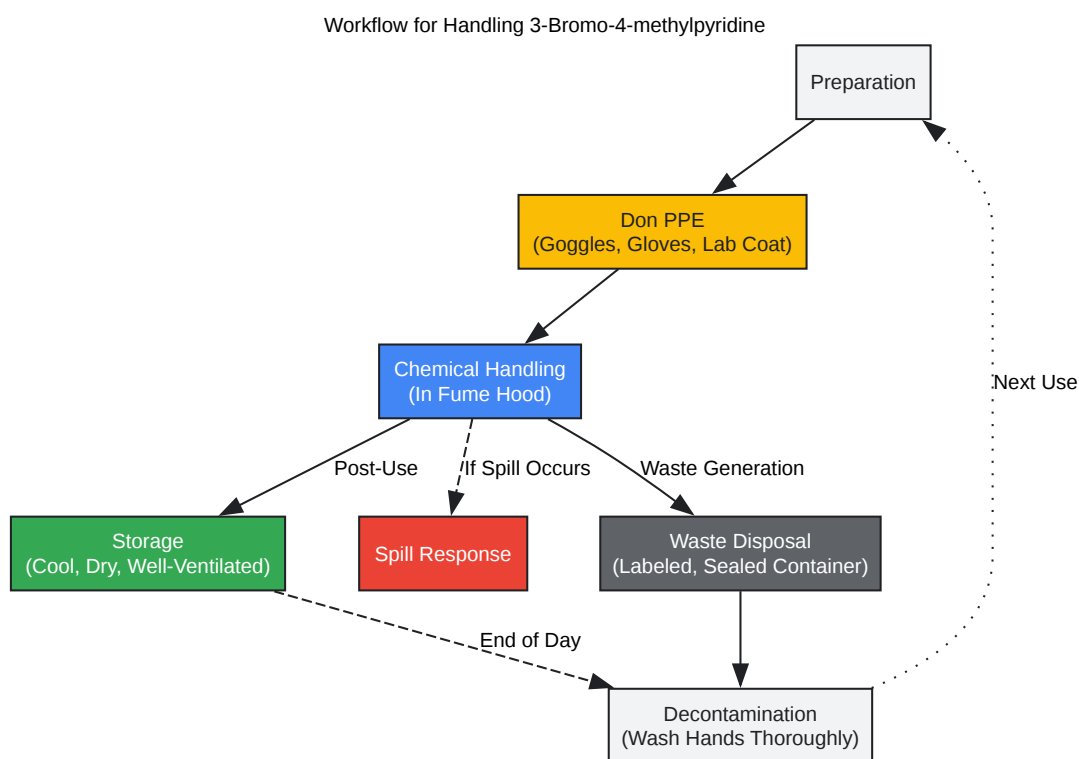
Property	Value
CAS Number	3430-22-6[2][6][9]
Molecular Formula	C ₆ H ₆ BrN[6]
Molecular Weight	172.02 g/mol [4][6]
Appearance	Yellow Liquid[3]
Boiling Point	199-200 °C[6][9]
Density	1.549 g/mL at 25 °C[6][9]
Flash Point	79.4 °C (174.9 °F) - closed cup[6][9]

Hazard Classifications:

- Causes skin irritation (H315)[4][5]
- Causes serious eye irritation (H319)[4][5]
- May cause respiratory irritation (H335)[4][5]
- Combustible liquid

Procedural Workflow for Handling 3-Bromo-4-methylpyridine

The following diagram outlines the standard operating procedure for handling **3-Bromo-4-methylpyridine** from initial preparation to final disposal, ensuring safety at each step.



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Handling Workflow Diagram

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Exposure Type	First-Aid Measures
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor.[1][2][3][7]
Eye Contact	Rinse cautiously with water for at least 15 minutes.[1][2][3][7] Remove contact lenses, if present and easy to do. Continue rinsing.[2][3][7] Consult a physician.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1][2]
Accidental Release	Evacuate personnel to safe areas.[2] Remove all sources of ignition.[1][3][7] Contain spillage with non-combustible absorbent material (e.g., sand, earth) and place in a container for disposal according to local regulations.[2] Do not let the product enter drains.[2]

Storage and Disposal Plan

Proper storage and disposal are critical for maintaining a safe laboratory environment.

Storage:

- Store in a cool, dry, and well-ventilated place.[2][3][7]
- Keep the container tightly closed.[2][3][7]
- Keep away from heat, sparks, open flames, and hot surfaces.[2][3][7] No smoking.[2][3][7]

- Store locked up.[2][7]

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[3][7]
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[2] Waste material must be disposed of in accordance with the Directive on waste 2008/98/EC and other national and local regulations.[2]

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References

- 1. echemi.com [echemi.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 3-Bromo-4-methylpyridine | C₆H₆BrN | CID 817630 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chemicalbook.com [chemicalbook.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. aksci.com [aksci.com]
- 9. 3-Bromo-4-methylpyridine 96 3430-22-6 [sigmaaldrich.com]
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